

# An In-depth Technical Guide to the Physical Properties of Dimethylisopropylsilane

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## Compound of Interest

Compound Name: *Dimethylisopropylsilane*

CAS No.: *18209-61-5*

Cat. No.: *B108420*

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## Introduction

**Dimethylisopropylsilane**, a member of the organosilane family, is a versatile compound with growing importance in chemical synthesis and materials science. Its unique structural features, particularly the silicon-hydrogen bond, render it a valuable reagent in hydrosilylation reactions, as a reducing agent, and for the introduction of the silyl protecting group. A thorough understanding of its physical properties is paramount for its effective and safe handling, application in synthetic protocols, and for the characterization of reaction products. This guide provides a comprehensive overview of the key physical and spectroscopic properties of **Dimethylisopropylsilane**, grounded in established chemical principles and supported by available data.

## Molecular and Chemical Identity

Understanding the fundamental identifiers of a chemical substance is the first step in its scientific evaluation.

- Chemical Name: **Dimethylisopropylsilane**
- Synonym: dimethyl(1-methylethyl)silane[1]
- CAS Number: 18209-61-5[1]
- Molecular Formula: C<sub>5</sub>H<sub>14</sub>Si[1]
- Molecular Weight: 102.25 g/mol
- Chemical Structure:

Caption: Molecular structure of **Dimethylisopropylsilane**.

## Core Physical Properties

The physical state and thermodynamic properties of **Dimethylisopropylsilane** are critical for its storage, handling, and use in various applications.

Property	Value	Source(s)
Boiling Point	66-67 °C (at 760 mmHg)	
Melting Point	Not available (expected to be very low)	
Density	0.724 g/mL at 25 °C	
Refractive Index (n <sub>20/D</sub> )	1.391	
Vapor Pressure	163 mmHg at 25 °C	[1]
Flash Point	-30 °C (-22 °F) - closed cup	

Expert Insights: The relatively low boiling point of **Dimethylisopropylsilane** indicates its volatile nature. This property is advantageous in purification by distillation but also necessitates careful handling in well-ventilated areas to avoid inhalation of vapors. The lack of a reported melting point is common for volatile liquids that remain in the liquid phase well below 0 °C. Its density, being less than that of water, is a key consideration in biphasic reaction systems. The

flash point being significantly below room temperature highlights its high flammability, a critical safety consideration.

## Solubility Profile

The solubility of a reagent dictates the choice of solvent for a reaction, purification, and analysis. Based on the principle of "like dissolves like," the non-polar to weakly polar nature of **Dimethylisopropylsilane** governs its solubility.

Qualitative Solubility:

- Soluble in: Non-polar and weakly polar organic solvents such as aliphatic hydrocarbons (e.g., hexane, heptane), aromatic hydrocarbons (e.g., toluene, benzene), ethers (e.g., diethyl ether, tetrahydrofuran), and chlorinated hydrocarbons (e.g., dichloromethane, chloroform).[2]
- Insoluble in: Highly polar solvents, most notably water.[2] It is important to note that **Dimethylisopropylsilane** will react with protic solvents like water and alcohols, especially in the presence of a catalyst or at elevated temperatures, leading to decomposition rather than simple dissolution.

## Spectroscopic Signature

Spectroscopic data is indispensable for the identification and characterization of **Dimethylisopropylsilane**. While a dedicated, published spectrum for this specific molecule is not readily available, its expected spectral features can be accurately predicted based on the characteristic absorptions and chemical shifts of its constituent functional groups.

### Infrared (IR) Spectroscopy

The IR spectrum of **Dimethylisopropylsilane** is expected to be dominated by absorptions corresponding to Si-H, C-H, and Si-C bond vibrations.

Expected Characteristic IR Absorptions:

Functional Group	Wavenumber (cm <sup>-1</sup> )	Intensity	Notes
Si-H stretch	2100 - 2260	Strong	A highly diagnostic peak for hydrosilanes.
C-H stretch (sp <sup>3</sup> )	2850 - 2960	Strong	Characteristic of the methyl and isopropyl groups.
C-H bend (CH <sub>3</sub> )	~1385 and ~1465	Medium	Bending vibrations of the methyl groups.
Si-C stretch	600 - 800	Medium-Strong	Corresponds to the silicon-carbon bond vibrations.

Expert Insights: The most prominent and telling feature in the IR spectrum of **Dimethylisopropylsilane** will be the strong Si-H stretching band. The absence of significant absorption in the O-H stretching region (around 3200-3600 cm<sup>-1</sup>) is a key indicator of the purity of the compound and the absence of hydrolysis products.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the hydrogen and carbon framework of the molecule.

The proton NMR spectrum of **Dimethylisopropylsilane** is expected to show distinct signals for the different types of protons present.

Predicted <sup>1</sup>H NMR Chemical Shifts:

Proton Environment	Approximate Chemical Shift ( $\delta$ , ppm)	Multiplicity	Integration
Si-H	3.5 - 4.5	Multiplet	1H
CH(CH <sub>3</sub> ) <sub>2</sub>	0.8 - 1.2	Multiplet	1H
Si-CH <sub>3</sub>	0.0 - 0.2	Doublet	6H
CH(CH <sub>3</sub> ) <sub>2</sub>	0.8 - 1.2	Doublet	6H

Expert Insights: The Si-H proton will appear as a multiplet due to coupling with the protons on the adjacent methyl and isopropyl groups. The protons of the two methyl groups attached to the silicon are chemically equivalent and will appear as a doublet due to coupling with the Si-H proton. Similarly, the six protons of the two methyl groups of the isopropyl moiety are equivalent and will appear as a doublet due to coupling with the methine proton. The methine proton of the isopropyl group will be a multiplet due to coupling with the six methyl protons and the Si-H proton.

The carbon-13 NMR spectrum will provide information on the carbon skeleton.

Predicted <sup>13</sup>C NMR Chemical Shifts:

Carbon Environment	Approximate Chemical Shift ( $\delta$ , ppm)
Si-CH <sub>3</sub>	-5 to 5
CH(CH <sub>3</sub> ) <sub>2</sub>	15 - 25
CH(CH <sub>3</sub> ) <sub>2</sub>	15 - 25

Expert Insights: The silicon atom's electropositive nature causes the directly attached carbon atoms to be shielded, resulting in upfield chemical shifts, potentially even negative values relative to TMS. The two methyl carbons attached to silicon are equivalent, as are the two methyl carbons of the isopropyl group. The methine carbon of the isopropyl group will have a distinct chemical shift.

## Experimental Protocols for Property Determination

The following are generalized, yet detailed, protocols for the experimental determination of the key physical properties of **Dimethylisopropylsilane**. These methods are standard in organic chemistry laboratories and can be adapted for this specific compound, keeping its volatility and flammability in mind.

### Determination of Boiling Point (Distillation Method)



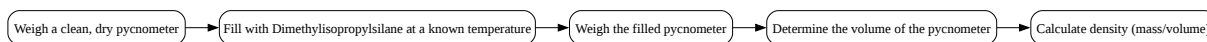
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Caption: Workflow for boiling point determination.

Methodology:

- **Apparatus Setup:** Assemble a simple distillation apparatus using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask. Ensure all glassware is dry.
- **Sample Preparation:** Add a small volume (e.g., 5-10 mL) of **Dimethylisopropylsilane** to the distillation flask along with a few boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Heating:** Gently heat the distillation flask using a heating mantle.
- **Temperature Reading:** Observe the temperature on the thermometer. The boiling point is the temperature at which the vapor and liquid are in equilibrium, characterized by a steady condensation of the liquid on the thermometer bulb and a constant temperature reading.
- **Pressure Correction:** Record the atmospheric pressure. If it deviates significantly from 760 mmHg, a correction to the observed boiling point may be necessary.

### Determination of Density



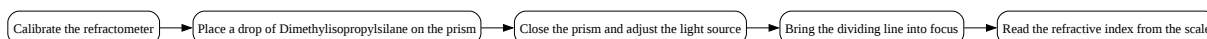
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Caption: Workflow for density determination.

Methodology:

- **Mass of Empty Pycnometer:** Accurately weigh a clean and dry pycnometer (a small glass flask of a specific volume) on an analytical balance.
- **Filling the Pycnometer:** Fill the pycnometer with **Dimethylisopropylsilane**, ensuring there are no air bubbles. The measurement should be performed at a constant, known temperature (e.g., 25 °C) using a water bath.
- **Mass of Filled Pycnometer:** Weigh the filled pycnometer.
- **Volume Determination:** The volume of the pycnometer can be determined by repeating the procedure with a liquid of known density, such as deionized water.
- **Calculation:** The density is calculated by dividing the mass of the **Dimethylisopropylsilane** (mass of filled pycnometer - mass of empty pycnometer) by the volume of the pycnometer.

## Determination of Refractive Index



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## Sources

- [1. Dimethylisopropylsilane | 18209-61-5 \[chemnet.com\]](#)
- [2. sanfanchem.com \[sanfanchem.com\]](#)
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